

# Synthesis and Characterization of 3-Bromo-5-fluoroaniline: A Technical Guide

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## Compound of Interest

Compound Name: *3-Bromo-5-fluoroaniline*

Cat. No.: *B180217*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **3-Bromo-5-fluoroaniline**, a key intermediate in the development of various pharmaceutical and agrochemical compounds. This document details experimental protocols, physical and chemical properties, and spectroscopic data to support research and development activities.

## Physicochemical Properties

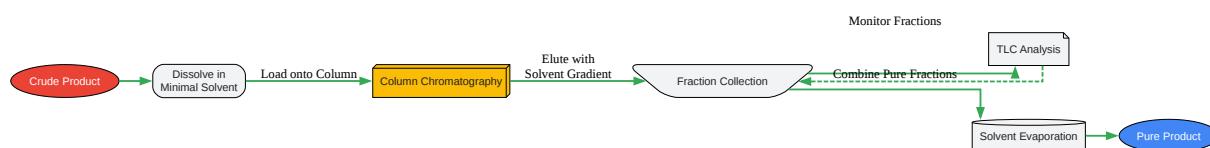
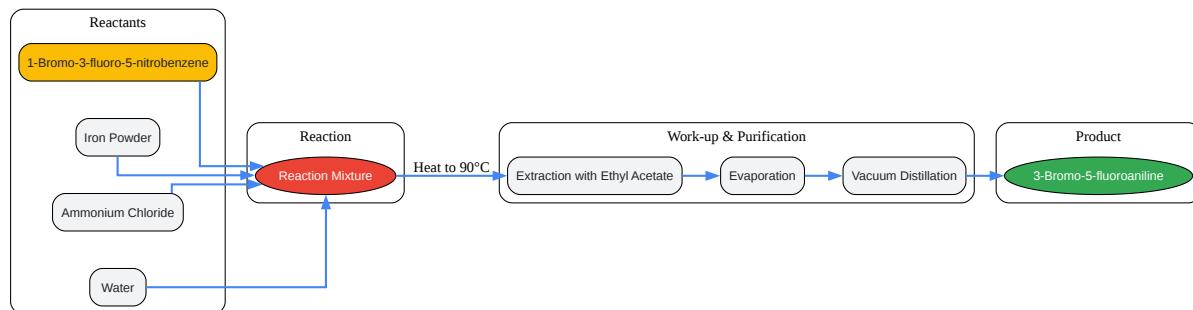
**3-Bromo-5-fluoroaniline** (CAS No: 134168-97-1) is a substituted aniline with the molecular formula  $C_6H_5BrFN$ .<sup>[1]</sup> Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	190.01 g/mol	<a href="#">[1]</a>
Exact Mass	188.95894 Da	<a href="#">[1]</a>
Appearance	Yellow Liquid	<a href="#">[2]</a>
Density	1.8 ± 0.1 g/cm <sup>3</sup>	<a href="#">[2]</a>
Boiling Point	245.5 °C at 760 mmHg	<a href="#">[2]</a>
Flash Point	103.3 ± 21.8 °C	<a href="#">[2]</a>
Refractive Index	1.580	<a href="#">[2]</a>

## Synthesis Protocol

A common and effective method for the synthesis of **3-Bromo-5-fluoroaniline** is the reduction of the corresponding nitro compound, 1-bromo-3-fluoro-5-nitrobenzene. The following protocol is based on established chemical literature.

## Synthesis Workflow



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## References

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- To cite this document: BenchChem. [Synthesis and Characterization of 3-Bromo-5-fluoroaniline: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180217#synthesis-and-characterization-of-3-bromo-5-fluoroaniline]

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